

An In-depth Technical Guide to 2-ethoxy-2-phenylethan-1-amine

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Compound of Interest

Compound Name: 2-Ethoxy-2-phenylethan-1-amine

Cat. No.: B12111094

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-ethoxy-2-phenylethan-1-amine**, a phenethylamine derivative of interest in medicinal chemistry and drug development. Due to the limited availability of direct experimental data for this specific molecule, this guide establishes a robust scientific profile by leveraging data from closely related structural analogs, particularly 2-methoxy-1-phenylethan-1-amine. The guide covers physicochemical properties, a proposed synthetic pathway with a detailed experimental protocol, and a discussion of its potential applications and logical considerations for further research. This document is intended to serve as a foundational resource for researchers initiating projects involving this and similar compounds.

Introduction and Chemical Identity

2-ethoxy-2-phenylethan-1-amine is a primary amine belonging to the phenethylamine class. Its structure is characterized by a phenyl group and an ethoxy group attached to the same carbon atom of the ethylamine backbone. While a dedicated PubChem entry for this exact compound is not currently available, its structural analog, 2-methoxy-1-phenylethan-1-amine, is

documented under PubChem CID 11105539.^[1] The structural similarity allows for informed predictions of its chemical behavior and properties.

The core structure of phenethylamine is a key pharmacophore in a wide range of biologically active compounds, including neurotransmitters, hormones, and synthetic drugs. The introduction of an ethoxy group at the benzylic position is anticipated to modulate the compound's lipophilicity, metabolic stability, and interaction with biological targets compared to unsubstituted phenethylamines.

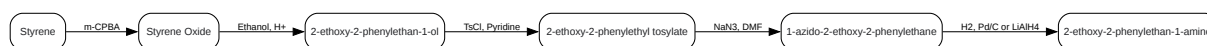
Table 1: Chemical Identifiers and Predicted Properties

Property	Value (Predicted/Analog Data)	Source
IUPAC Name	2-ethoxy-2-phenylethan-1-amine	-
Molecular Formula	C10H15NO	-
Molecular Weight	165.23 g/mol	Analog Data ^[1]
PubChem CID	Not Available	-
CAS Number	Not Available	-
Predicted XLogP3	~1.2	Based on analog
Predicted Hydrogen Bond Donor Count	1	Based on structure
Predicted Hydrogen Bond Acceptor Count	2	Based on structure
Predicted Rotatable Bond Count	5	Based on structure

Proposed Synthesis Pathway and Experimental Protocol

The synthesis of **2-ethoxy-2-phenylethan-1-amine** can be logically approached from its corresponding alcohol precursor, 2-ethoxy-2-phenylethan-1-ol. This precursor has a registered CAS number of 36747-96-3.^[2] The conversion of an alcohol to a primary amine is a well-established transformation in organic chemistry, often proceeding through an intermediate sulfonate ester followed by nucleophilic substitution with an azide and subsequent reduction.

Overall Synthetic Scheme



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Caption: Proposed synthesis of **2-ethoxy-2-phenylethan-1-amine**.

Step-by-Step Experimental Protocol

PART A: Synthesis of 2-ethoxy-2-phenylethan-1-ol (Alcohol)

- **Epoxidation of Styrene:** To a solution of styrene (1.0 eq) in dichloromethane (DCM) at 0 °C, add meta-chloroperoxybenzoic acid (m-CPBA, 1.1 eq) portion-wise. Stir the reaction mixture at 0 °C for 1 hour and then at room temperature for 4 hours. Monitor the reaction by TLC. Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the product with DCM, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield styrene oxide.
- **Ring-Opening of Styrene Oxide:** Dissolve the crude styrene oxide in absolute ethanol. Add a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid). Heat the mixture to reflux and stir for 6-8 hours. Monitor the reaction by TLC. After completion, cool the reaction to room temperature and neutralize the acid with a mild base (e.g., sodium bicarbonate). Remove the ethanol under reduced pressure. Add water to the residue and extract the product with ethyl acetate. Dry the organic layer over anhydrous sodium sulfate and concentrate to give the crude 2-ethoxy-2-phenylethan-1-ol. Purify by column chromatography on silica gel.

PART B: Conversion of Alcohol to **2-ethoxy-2-phenylethan-1-amine** (Amine)

- **Tosylation of the Alcohol:** To a solution of 2-ethoxy-2-phenylethan-1-ol (1.0 eq) in pyridine at 0 °C, add p-toluenesulfonyl chloride (TsCl, 1.2 eq) portion-wise. Stir the reaction at 0 °C for 30 minutes and then at room temperature overnight. Pour the reaction mixture into ice-water and extract with diethyl ether. Wash the organic layer sequentially with 1M HCl, saturated aqueous sodium bicarbonate, and brine. Dry over anhydrous magnesium sulfate and concentrate under reduced pressure to obtain the tosylate.
- **Azide Formation:** Dissolve the tosylate in dimethylformamide (DMF). Add sodium azide (NaN₃, 1.5 eq) and heat the mixture to 60-70 °C for 12-16 hours. Monitor the reaction by TLC. After completion, cool the reaction mixture and pour it into water. Extract the product with diethyl ether. Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude azide.
- **Reduction of the Azide:** The azide can be reduced to the primary amine via two common methods:
 - **Catalytic Hydrogenation (Recommended):** Dissolve the azide in methanol or ethanol. Add a catalytic amount of 10% Palladium on carbon (Pd/C). Subject the mixture to a hydrogen atmosphere (balloon or Parr shaker) and stir vigorously at room temperature until the reaction is complete (monitored by TLC or IR spectroscopy - disappearance of the azide peak). Filter the reaction mixture through a pad of Celite to remove the catalyst and concentrate the filtrate under reduced pressure to yield **2-ethoxy-2-phenylethan-1-amine**.
 - **Lithium Aluminum Hydride (LAH) Reduction:** In a flame-dried flask under an inert atmosphere, prepare a suspension of lithium aluminum hydride (LAH, 1.5 eq) in anhydrous tetrahydrofuran (THF) at 0 °C. Add a solution of the azide in THF dropwise. After the addition is complete, allow the reaction to warm to room temperature and then heat to reflux for 2-4 hours. Cool the reaction to 0 °C and carefully quench by the sequential addition of water, 15% aqueous NaOH, and then more water. Filter the resulting precipitate and wash with THF. Concentrate the filtrate to obtain the crude amine.

Physicochemical Properties and Structural Analysis

The physicochemical properties of **2-ethoxy-2-phenylethan-1-amine** are expected to be influenced by the presence of the phenyl, ethoxy, and primary amine functional groups.

- **Lipophilicity:** The ethoxy group increases the lipophilicity of the molecule compared to its methoxy counterpart and significantly more so than a hydroxyl group at the same position. This will affect its solubility, membrane permeability, and potential for blood-brain barrier penetration.
- **Basicity:** The primary amine group confers basic properties to the molecule, allowing for the formation of salts with acids. The pKa of the conjugate acid is expected to be in the typical range for primary amines.
- **Stereochemistry:** The carbon atom bearing the phenyl and ethoxy groups is a stereocenter. Therefore, **2-ethoxy-2-phenylethan-1-amine** exists as a pair of enantiomers. The synthesis described above will produce a racemic mixture. Chiral separation or asymmetric synthesis would be required to obtain enantiomerically pure forms, which is often crucial for pharmacological studies as different enantiomers can have distinct biological activities and metabolic profiles.

Potential Applications in Drug Discovery and Neuroscience

Phenethylamine and its derivatives are a cornerstone of neuropharmacology. The structural features of **2-ethoxy-2-phenylethan-1-amine** suggest several potential areas of investigation:

- **Monoamine Oxidase (MAO) Inhibition:** Many phenethylamines exhibit inhibitory activity against MAO-A and/or MAO-B, enzymes responsible for the degradation of monoamine neurotransmitters. The substitution pattern on the phenethylamine core of this compound makes it a candidate for evaluation as an MAO inhibitor.
- **Receptor Binding:** This molecule could be screened for its affinity and efficacy at various G-protein coupled receptors (GPCRs), such as dopamine, serotonin, and adrenergic receptors. The ethoxy group may confer a unique binding profile compared to other phenethylamines.
- **Precursor for More Complex Molecules:** **2-ethoxy-2-phenylethan-1-amine** can serve as a valuable building block for the synthesis of more complex drug candidates. The primary amine provides a handle for further functionalization.

Safety Considerations

As with any novel chemical entity, **2-ethoxy-2-phenylethan-1-amine** should be handled with appropriate safety precautions in a laboratory setting. While specific toxicity data is unavailable, related phenethylamines can have potent physiological effects. Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

While direct experimental data for **2-ethoxy-2-phenylethan-1-amine** is scarce, a comprehensive scientific profile can be constructed based on the known chemistry of its structural analogs and functional groups. This guide provides a solid foundation for its synthesis and an informed perspective on its potential properties and applications. Further research is warranted to isolate or synthesize this compound, characterize its physicochemical and pharmacological properties, and explore its potential as a tool compound or a lead for drug discovery.

References

- PubChem. Compound Summary for CID 11105539, 2-Methoxy-1-phenylethan-1-amine. National Center for Biotechnology Information. [[Link](#)]
- ChemSynthesis. 2-ethoxy-2-phenylethanol. [[Link](#)]

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Sources

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- [2. chemsynthesis.com](#) [chemsynthesis.com]
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